

# Solubility of 5-hydroxy-1H-indole-3-carbaldehyde in common organic solvents.

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## Compound of Interest

Compound Name: 5-hydroxy-1H-indole-3-carbaldehyde

Cat. No.: B1309160

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## Solubility Profile of 5-hydroxy-1H-indole-3-carbaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **5-hydroxy-1H-indole-3-carbaldehyde**, a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.<sup>[1]</sup> Understanding the solubility of this compound in common organic solvents is critical for its application in drug discovery, process development, and formulation.

While specific quantitative solubility data for **5-hydroxy-1H-indole-3-carbaldehyde** is not readily available in published literature, this guide provides solubility data for the closely related parent compound, indole-3-carboxaldehyde. The presence of a hydroxyl group at the 5-position is expected to increase the polarity and hydrogen-bonding capacity of the molecule, thereby influencing its solubility profile. Generally, this would suggest an increased solubility in polar protic solvents (e.g., alcohols) compared to the parent compound.

## Predicted Physicochemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	161.16 g/mol
Appearance	Light brown powder
Storage	0-8°C

Source: Chem-Impex

## Solubility Data of Indole-3-carboxaldehyde

The following table summarizes the available quantitative solubility data for the parent compound, indole-3-carboxaldehyde, which serves as a useful proxy for estimating the solubility of its 5-hydroxy derivative.

Solvent	Chemical Class	Solubility (at ambient temperature)
Dimethyl Sulfoxide (DMSO)	Sulfoxide	~30 mg/mL[2], ≥26.7 mg/mL[3], 20 mg/mL (requires sonication)[4]
Dimethylformamide (DMF)	Amide	~30 mg/mL[2]
Ethanol (EtOH)	Alcohol	≥11.85 mg/mL[3]
Water	Aqueous	Insoluble[3][4] / Sparingly soluble[2]

## Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solid compound like **5-hydroxy-1H-indole-3-carbaldehyde** in an organic solvent.

### Materials and Equipment:

- **5-hydroxy-1H-indole-3-carbaldehyde**

- Selected organic solvents (e.g., methanol, ethanol, acetone, DMSO, ethyl acetate, toluene)
- Analytical balance
- Vials with screw caps
- Vortex mixer or magnetic stirrer
- Constant temperature bath or shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

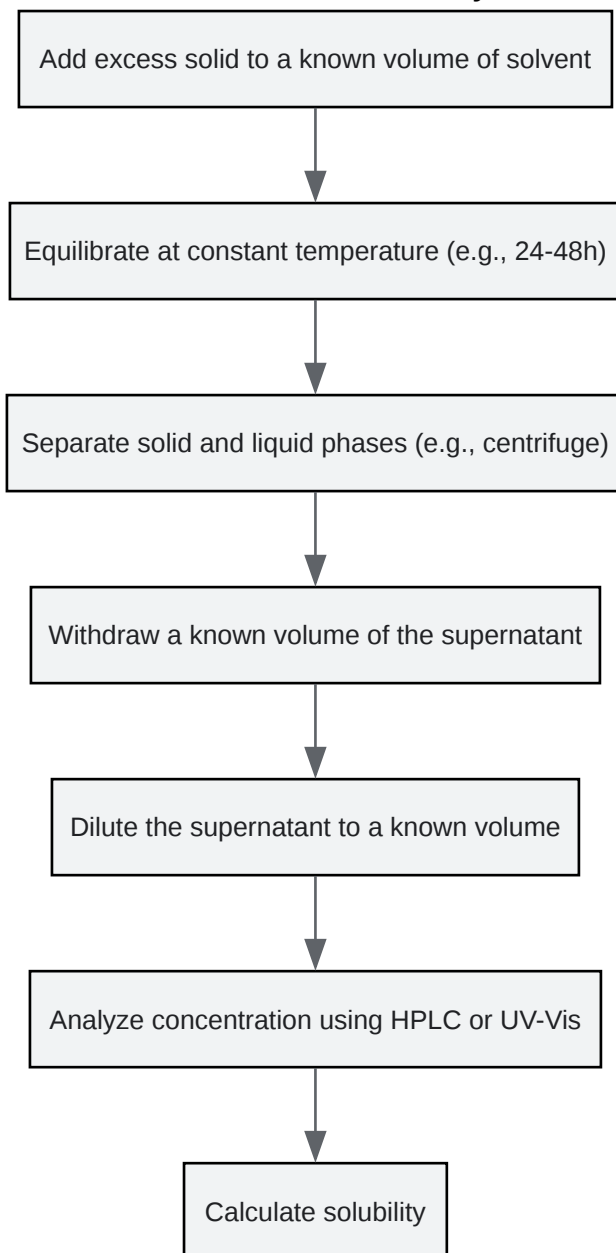
## Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **5-hydroxy-1H-indole-3-carbaldehyde** to a known volume of the selected solvent in a vial. The presence of undissolved solid is necessary to ensure saturation.
  - Seal the vials to prevent solvent evaporation.
  - Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:
  - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
  - Carefully withdraw a sample of the supernatant. To avoid transferring any solid particles, it is recommended to centrifuge the vials and then sample the clear supernatant.
- Analysis of Solute Concentration:

- Accurately dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Determine the concentration of **5-hydroxy-1H-indole-3-carbaldehyde** in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation of Solubility:
  - Calculate the original concentration of the solute in the saturated solution by taking into account the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

## Experimental Workflow for Solubility Determination

## Experimental Workflow for Solubility Determination



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Caption: A flowchart of the key steps in determining the solubility of a solid compound.

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